

5,6,7,8-Tetrahydro-2-naphthoic acid chemical properties

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Compound of Interest

Compound Name: 5,6,7,8-Tetrahydro-2-naphthoic acid

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An In-depth Technical Guide to the Chemical Properties of **5,6,7,8-Tetrahydro-2-naphthoic Acid**

Introduction

5,6,7,8-Tetrahydro-2-naphthoic acid, also known as 1,2,3,4-tetrahydronaphthalene-6-carboxylic acid, is a bicyclic carboxylic acid derived from tetralin.^{[1][2]} With the CAS Number 1131-63-1, this compound serves as a crucial synthetic intermediate in the pharmaceutical and chemical industries.^{[3][4][5][6][7]} Its structure, featuring a saturated carbocyclic ring fused to an aromatic ring bearing a carboxylic acid group, imparts a unique reactivity profile, making it a valuable building block for complex bioactive molecules.^[3] This guide provides a comprehensive overview of its chemical properties, experimental protocols, and its role in biological pathways, tailored for researchers and drug development professionals.

Chemical and Physical Properties

The fundamental properties of **5,6,7,8-Tetrahydro-2-naphthoic acid** are summarized below. The compound typically appears as a white to light yellow crystalline solid.^{[6][8]}

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₂ O ₂	[2][9][10]
Molecular Weight	176.21 g/mol	[2][5][9]
IUPAC Name	5,6,7,8-tetrahydronaphthalene-2-carboxylic acid	[2]
CAS Number	1131-63-1	[2][9]
Melting Point	154-158 °C	
185-187 °C (literature value)	[10]	
Appearance	Crystalline Solid	[6]
Solubility	DMF: 30 mg/mL	[6]
DMSO: 30 mg/mL	[6]	
Ethanol: 30 mg/mL	[6]	
Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/mL	[6]	
UV Absorption (λ _{max})	206, 241 nm	[6]
SMILES	<chem>OC(=O)c1ccc2CCCCc2c1</chem>	[6]
InChI Key	RSWXAGBBPCRION- UHFFFAOYSA-N	[6]

Experimental Protocols

Synthesis via Hydrolysis

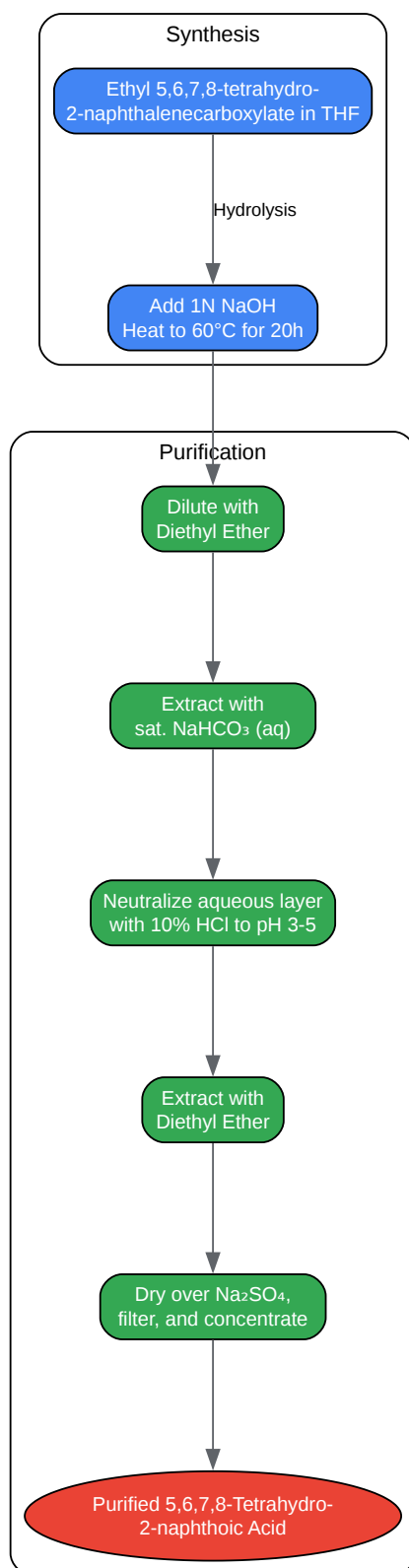
A common method for the preparation of **5,6,7,8-Tetrahydro-2-naphthoic acid** is the basic hydrolysis of its corresponding ethyl ester.[9]

Methodology:

- A solution of ethyl 5,6,7,8-tetrahydronaphthalene-2-carboxylate (5.6 g) in tetrahydrofuran (THF, 70 mL) is prepared.

- A 1 N aqueous sodium hydroxide (NaOH) solution (80 mL) is added to the mixture.
- The resulting mixture is heated to 60°C and maintained for 20 hours.
- After cooling, the reaction mixture is diluted with diethyl ether and extracted twice with a saturated aqueous sodium bicarbonate (NaHCO₃) solution.
- The combined aqueous layers are carefully neutralized to a pH of 3-5 using a 10% hydrochloric acid (HCl) solution, leading to the precipitation of the product.
- The aqueous layer is then extracted with diethyl ether.
- The combined organic extracts are dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the final product.[9]

This protocol has been reported to achieve a high yield of approximately 95%.[9]



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Caption: Workflow for the synthesis and purification of **5,6,7,8-Tetrahydro-2-naphthoic acid**.

Analytical Characterization (HPLC)

High-Performance Liquid Chromatography (HPLC) is a suitable method for analyzing the purity of **5,6,7,8-Tetrahydro-2-naphthoic acid**.

Methodology:

- Technique: Reverse-phase (RP) HPLC.[\[11\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid modifier like phosphoric acid.[\[11\]](#)
- MS Compatibility: For applications requiring mass spectrometry (MS) detection, phosphoric acid should be substituted with a volatile acid, such as formic acid.[\[11\]](#)
- Applications: This method is versatile and can be scaled up for preparative separations to isolate impurities or used in pharmacokinetic studies.[\[11\]](#)

Spectroscopic Data

- ^1H NMR (CDCl_3): δ 7.81-7.78 (m, 2H), 7.16-7.13 (d, $J = 7.5$ Hz, 1H), 2.82 (m, 4H), 1.84-1.80 (m, 4H).[\[9\]](#)
- ESI-MS ($\text{M}+\text{H}^+$): 177.[\[9\]](#)

Biological Activity and Pathways

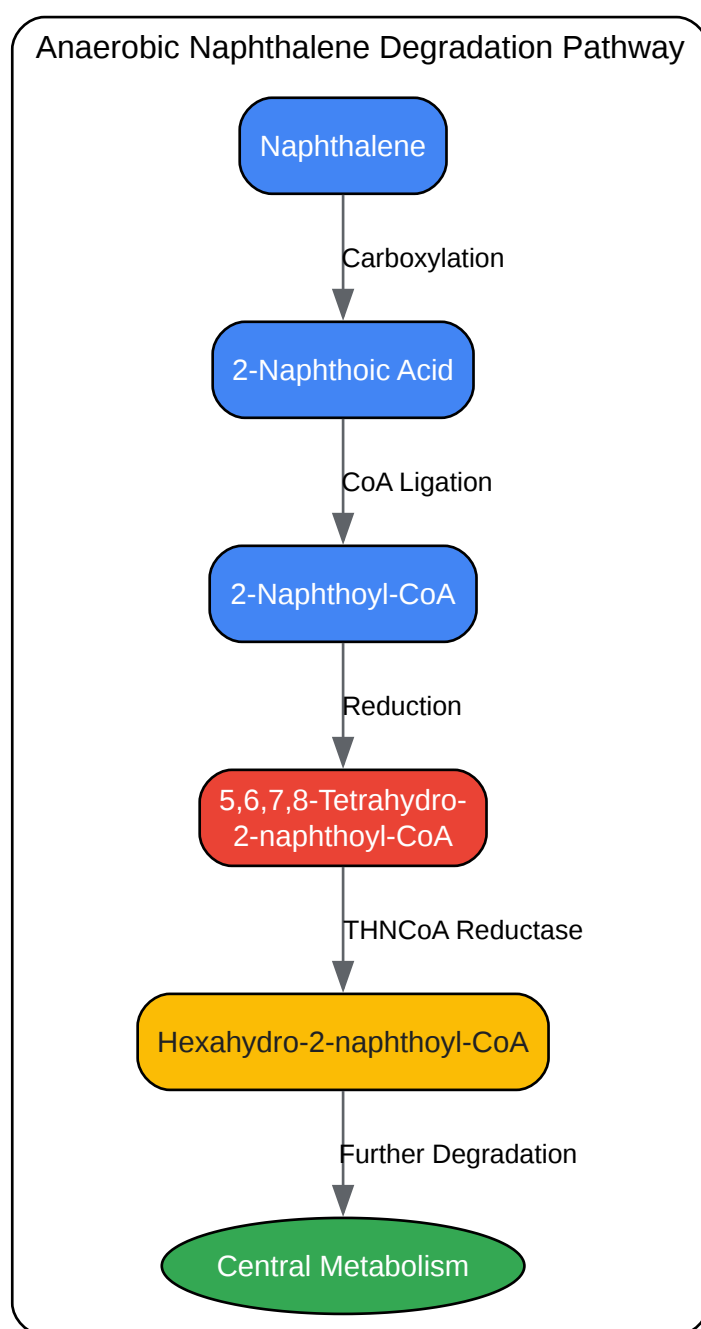
Role in Naphthalene Degradation

5,6,7,8-Tetrahydro-2-naphthoic acid is a key intermediate in the anaerobic degradation of naphthalene, a polycyclic aromatic hydrocarbon (PAH), by certain sulfate-reducing bacteria.[\[1\]](#)[\[12\]](#) The metabolic pathway involves the initial carboxylation of naphthalene, followed by activation to a coenzyme A (CoA) thioester and subsequent reduction of the aromatic system.[\[12\]](#)[\[13\]](#)

The established sequence is as follows:

- Naphthalene is carboxylated to 2-naphthoic acid.[\[12\]](#)[\[13\]](#)

- 2-Naphthoic acid is converted to its coenzyme A ester, 2-naphthoyl-CoA.[12][13]
- 2-Naphthoyl-CoA undergoes a reductive dearomatization process to form 5,6,7,8-tetrahydro-2-naphthoyl-CoA (THNCoA).[1][12][13]
- THNCoA is further reduced by the enzyme tetrahydronaphthoyl-CoA reductase to yield hexahydro-2-naphthoyl-CoA, continuing the breakdown of the ring structure.[12]



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Caption: Role of 5,6,7,8-Tetrahydro-2-naphthoyl-CoA in anaerobic naphthalene breakdown.

Potential Therapeutic Applications

Preliminary research suggests that **5,6,7,8-Tetrahydro-2-naphthoic acid** possesses other biological activities of potential interest to drug development professionals:

- **Antimicrobial Agent:** It has demonstrated antibacterial activity against various strains, including *Staphylococcus aureus* and *Escherichia coli*.^[1]
- **Antioxidant:** Studies indicate potential free-radical scavenging activity.^[1]
- **Metal Ion Ligand:** The molecule can form complexes with metal ions, suggesting utility in catalysis or material science.^[1]

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